

Application Notes: Gas Chromatography Methods for **Endrin Aldehyde** Analysis

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Compound of Interest

Compound Name: *Endrin aldehyde*

Cat. No.: *B048301*

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Introduction

Endrin aldehyde is a breakdown product of the organochlorine pesticide endrin. Its analysis is critical for environmental monitoring and food safety due to its persistence and toxicity. Gas chromatography (GC) is the primary analytical technique for the determination of **endrin aldehyde**. The choice of detector is crucial, with Electron Capture Detectors (ECD) offering high sensitivity for halogenated compounds like **endrin aldehyde**, while mass spectrometry (MS) provides definitive identification. This document provides detailed application notes and protocols for the analysis of **endrin aldehyde** in various matrices using GC.

A significant challenge in the analysis of endrin and its related compounds is their susceptibility to thermal degradation in the GC inlet and column, which can lead to the formation of **endrin aldehyde** and endrin ketone.^[1] Therefore, maintaining an inert flow path is crucial for accurate quantification.^[2] EPA Method 8081B for organochlorine pesticides specifies monitoring the breakdown of endrin and DDT, which should not exceed 15%.^{[2][3]}

Detector Selection: ECD vs. MS

- Gas Chromatography with Electron Capture Detection (GC-ECD): GC-ECD is a highly sensitive and selective technique for detecting electrophilic compounds such as organochlorine pesticides.^{[1][4]} This makes it an excellent choice for trace-level analysis of **endrin aldehyde** in environmental samples.^{[1][5][6]} For confirmatory analysis and to ensure accurate identification, dual-column GC-ECD systems are often employed.^{[2][3]}

- Gas Chromatography-Mass Spectrometry (GC-MS and GC-MS/MS): GC-MS provides structural information, leading to more confident peak identification. Tandem mass spectrometry (GC-MS/MS) further enhances selectivity and sensitivity by monitoring specific precursor-to-product ion transitions, which is particularly useful for complex matrices.^[7]

Sample Preparation

The choice of sample preparation method is highly dependent on the sample matrix. The primary goal is to extract **endrin aldehyde** from the sample and remove interfering co-extractives.

- Liquid Samples (e.g., Water): Liquid-liquid extraction using solvents like methylene chloride or solid-phase extraction (SPE) are common techniques for aqueous samples.
- Solid Samples (e.g., Soil, Sediment): Methods such as Soxhlet extraction, pressurized fluid extraction (PFE), or microwave-assisted extraction (MAE) with solvent mixtures like hexane/acetone or methylene chloride/acetone are frequently used.
- Food and Biological Matrices (e.g., Milk, Olive Oil): For fatty matrices, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction followed by a cleanup step, such as dispersive solid-phase extraction (dSPE) with enhanced matrix removal for lipids, is effective. ^{[8][9]} Cleanup steps using adsorbents like Florisil or alumina are often necessary to remove interfering compounds.^{[10][11]}

Quantitative Data Summary

The following tables summarize typical quantitative data for the analysis of **endrin aldehyde** and related compounds using GC.

Table 1: GC-ECD Method Parameters and Performance

Parameter	Value	Reference
Analyte	Endrin Aldehyde	[5]
Retention Time	18.187 min	[5]
Limit of Detection	0.0184 µg/L	[5]
Linearity (r ²)	0.99985	[5]
Column	TRACE TR-5 MS	[6]
Detector	ECD	[5][6]

Table 2: GC-MS/MS Method Parameters and Performance

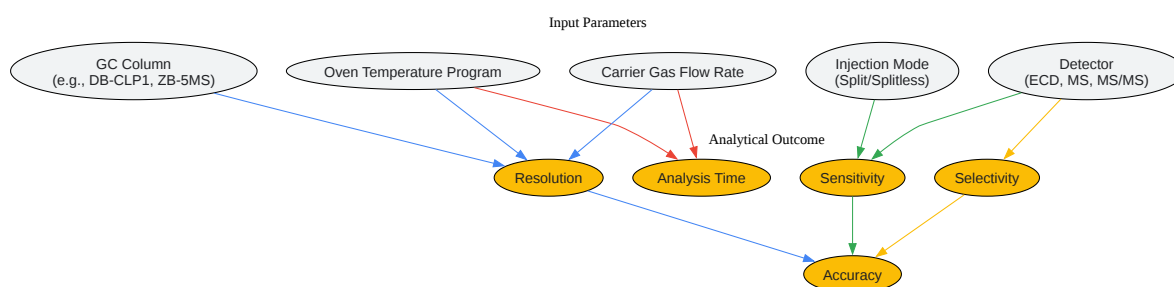
Parameter	Value	Reference
Analyte	Endrin Aldehyde	[9]
Precursor Ion (m/z)	345	[9]
Product Ions (m/z)	281, 245	[9]
Retention Time	12.78 min	[9]
Matrix	Olive Oil	[9]
Column	Zebron ZB-5MSPLUS	[9]
Detector	MS/MS	[9]

Experimental Workflows and Logical Relationships



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Figure 1. A generalized experimental workflow for the analysis of **endrin aldehyde** by gas chromatography.



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Figure 2. Logical relationships between GC parameters and the analytical outcome for **endrin aldehyde** analysis.

Detailed Experimental Protocols

Protocol 1: Analysis of Endrin Aldehyde in Water by GC-ECD (Based on EPA Method 8081B)

This protocol outlines a general procedure for the determination of **endrin aldehyde** in aqueous samples.

1. Sample Preparation (Liquid-Liquid Extraction)

- Measure 1 L of the water sample into a 2 L separatory funnel.
- Add 60 mL of methylene chloride to the separatory funnel.

- Shake the funnel vigorously for 1-2 minutes with periodic venting to release excess pressure.
- Allow the organic layer to separate from the water phase for a minimum of 10 minutes.
- Drain the methylene chloride extract into a flask.
- Repeat the extraction two more times with fresh 60 mL aliquots of methylene chloride, combining all extracts.
- Dry the extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish (K-D) apparatus.

2. Gas Chromatography - Electron Capture Detection (GC-ECD)

- GC System: Agilent 7890 GC with dual ECD detectors or equivalent.[3]
- Columns:
 - Primary: Agilent DB-CLP1 (30 m x 0.32 mm, 0.5 μ m)[3]
 - Confirmation: Agilent DB-CLP2 (30 m x 0.32 mm, 0.25 μ m)[3]
- Injector: Split/splitless inlet at 250 °C.[4]
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp 1: 20 °C/min to 180 °C.
 - Ramp 2: 5 °C/min to 270 °C.
 - Ramp 3: 20 °C/min to 320 °C, hold for 2 minutes.[5]
- Detector: ECD at 320 °C.

- Injection Volume: 1 μ L.

3. Quality Control

- Analyze a method blank with each batch of samples.
- Analyze a laboratory control spike to assess method performance.
- Monitor the breakdown of endrin and DDT, which should be less than 15%.[\[2\]](#)[\[3\]](#)

Protocol 2: Analysis of Endrin Aldehyde in Soil by GC-MS/MS

This protocol provides a method for the determination of **endrin aldehyde** in solid samples.

1. Sample Preparation (Soxhlet Extraction)

- Weigh 10 g of a homogenized soil sample and mix with an equal amount of anhydrous sodium sulfate.
- Place the sample into a Soxhlet extraction thimble.
- Extract the sample for 6-8 hours with a 1:1 mixture of hexane and acetone.
- Concentrate the extract to approximately 5 mL using a rotary evaporator.
- Perform a cleanup step using a Florisil packed column to remove polar interferences.
- Elute the **endrin aldehyde** from the Florisil column with an appropriate solvent mixture (e.g., diethyl ether/hexane).
- Concentrate the cleaned extract to a final volume of 1 mL.

2. Gas Chromatography - Tandem Mass Spectrometry (GC-MS/MS)

- GC System: Agilent 7890 GC coupled to an Agilent 7000 Series Triple Quadrupole GC/MS system or equivalent.[\[8\]](#)

- Column: Agilent J&W HP-5ms (30 m x 0.25 mm, 0.25 μ m).
- Injector: Split/splitless inlet at 280 °C.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 25 °C/min to 150 °C, then 3 °C/min to 200 °C, and finally 8 °C/min to 280 °C, hold for 10 minutes.
- MS/MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Precursor Ion for **Endrin Aldehyde**: m/z 345[9]
 - Product Ions for **Endrin Aldehyde**: m/z 281, 245[9]
- Injection Volume: 1 μ L.

3. Quality Control

- Analyze a method blank and a matrix spike with each sample batch.
- Use an internal standard for quantification to correct for matrix effects and variations in extraction efficiency.

References

- 1. gcms.cz [gcms.cz]
- 2. agilent.com [agilent.com]

- 3. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 4. [gcms.labrulez.com](https://www.gcms.labrulez.com) [[gcms.labrulez.com](https://www.gcms.labrulez.com)]
- 5. [documents.thermofisher.com](https://www.documents.thermofisher.com) [[documents.thermofisher.com](https://www.documents.thermofisher.com)]
- 6. [tools.thermofisher.com](https://www.tools.thermofisher.com) [[tools.thermofisher.com](https://www.tools.thermofisher.com)]
- 7. [alsglobal.com](https://www.alsglobal.com) [[alsglobal.com](https://www.alsglobal.com)]
- 8. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 9. [phenomenex.com](https://www.phenomenex.com) [[phenomenex.com](https://www.phenomenex.com)]
- 10. [mhlw.go.jp](https://www.mhlw.go.jp) [[mhlw.go.jp](https://www.mhlw.go.jp)]
- 11. [nemi.gov](https://www.nemi.gov) [[nemi.gov](https://www.nemi.gov)]
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